

tributylaluminum vs triethylaluminum Lewis acidity

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Compound Focus: Aluminum, tributyl-

CAS No.: 1116-70-7

Cat. No.: S1502603

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Properties of Triethylaluminum (TEAL)

The table below summarizes the key properties of Triethylaluminum as found in the search results.

Property	Description
Chemical Formula	Typically exists as a dimer, $\text{Al}_2(\text{C}_2\text{H}_5)_6$ [1].
State & Appearance	Colorless liquid [1].
Role & Acidity	Acts as a Lewis acid, commonly used as a co-catalyst [1] [2].
Key Industrial Applications	Co-catalyst in Ziegler-Natta olefin polymerization; precursor to fatty alcohols; reagent in organic/organometallic synthesis; pyrophoric ignitor [1].
Safety & Reactivity	Highly pyrophoric (ignites spontaneously in air) and reacts violently with water, acids, alcohols, and oxidizers [1].

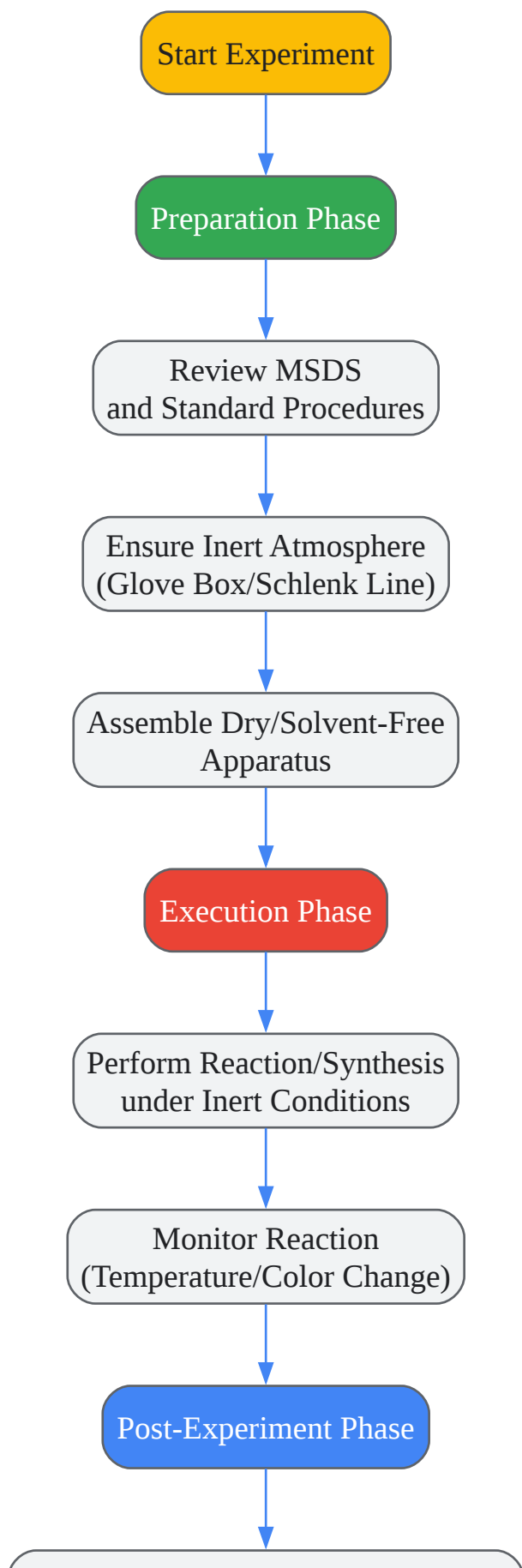
Experimental Context and Protocols

While the search results do not contain a direct experimental protocol for comparing the Lewis acidity of different trialkylaluminum compounds, they do provide context for how their acidity is studied and utilized.

- **Analysis of Lewis Acidic Sites:** Advanced studies on methylaluminoxane (MAO), a cocatalyst related to TMA, use Density Functional Theory (DFT) calculations to model the behavior of different Lewis acidic sites. These computational methods help rationalize experimental observations, such as the ability of these compounds to release cationic aluminum fragments, which is crucial for activating catalysts [2].
- **Application in Synthesis:** Triethylaluminum is reported to react with secondary amines to form Lewis acid-base adducts. The general protocol involves combining the two compounds under an inert atmosphere (e.g., using Schlenk or vacuum-line techniques) [3]. Subsequent thermolysis (heating) of these adducts can yield aminoalane dimers, which are potential precursors for aluminum nitride thin films [3].
- **Quantifying Acidity:** For strong Lewis acids, Fluoride Ion Affinity (FIA) is a key metric for quantifying strength. Although not reported for TEAL or TBA, one study calculated the FIA for a different aluminum-based Lewis superacid, $\text{Al}(\text{OC}(\text{CF}_3)_3)_3$, at 547 kJ mol^{-1} for comparison [4]. The experimental Gutmann-Beckett method was also mentioned as a way to probe Lewis acidity experimentally [4].

Practical Workflow for Handling

Handling pyrophoric and air-sensitive materials like triethylaluminum requires strict safety protocols. The following diagram outlines the core workflow for their safe use in a research setting.



Quench Reagents & Clean Equipment
Following Safety Protocols



Properly Dispose of Waste
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References

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